

An In-depth Technical Guide to the Safety and Handling of 9-Phenylanthracene

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Compound of Interest

Compound Name: 9-Phenylanthracene

Cat. No.: B014458

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For researchers, scientists, and professionals in drug development, a thorough understanding of the safety and handling protocols for chemical compounds is paramount. This guide provides a comprehensive overview of the safety precautions, handling procedures, and toxicological profile of **9-Phenylanthracene** (CAS No. 602-55-1), a polycyclic aromatic hydrocarbon utilized in organic synthesis and materials science.

Section 1: Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **9-Phenylanthracene** is classified as hazardous to the aquatic environment.^{[1][2][3]} Specifically, it is categorized as Aquatic Acute 1 and Aquatic Chronic 1, indicating that it is very toxic to aquatic life with long-lasting effects.^{[1][2][3]} While it is not classified as a hazardous substance under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200), it may cause irritation.^{[1][4]}

GHS Hazard Statements:

- H400: Very toxic to aquatic life.^{[1][3]}
- H410: Very toxic to aquatic life with long lasting effects.^{[1][2][3]}

Precautionary Statements:

- P273: Avoid release to the environment.^{[2][3][5]}

- P391: Collect spillage.[3][5]
- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.[3]

Section 2: Physical and Chemical Properties

A summary of the key physical and chemical properties of **9-Phenylanthracene** is provided in the table below. This data is essential for the safe handling and storage of the compound.

| Property | Value | Reference |
|-------------------|---|--------------|
| Molecular Formula | C ₂₀ H ₁₄ | [2][5][6] |
| Molecular Weight | 254.33 g/mol | [2][6] |
| Appearance | Off-white to pale brown/yellow solid powder | [4][5] |
| Melting Point | 153-155 °C | [2] |
| Boiling Point | 417 °C | [2][6] |
| Solubility | Insoluble in water | [5] |
| Vapor Pressure | 0.00000009 mmHg | [1] |
| Storage | Light Sensitive, store in a cool, dry, and well-ventilated place. | [5][7][8][9] |

Section 3: Toxicological Information

Detailed toxicological studies on **9-Phenylanthracene** are limited. Most safety data sheets indicate that no acute toxicity information is available and the toxicological properties have not been fully investigated.[4] However, as with other polycyclic aromatic hydrocarbons, caution should be exercised.

- Acute Toxicity: No information available.[4]
- Irritation: May cause irritation.[1]

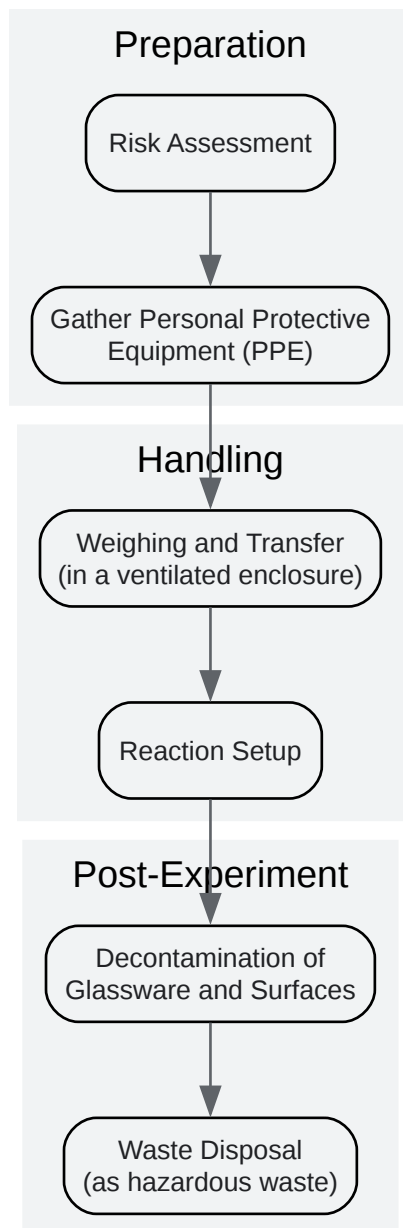
- Carcinogenicity: No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC, ACGIH, NTP, or OSHA.[4]

Section 4: Experimental Protocols

Detailed experimental protocols for the safety assessment of **9-Phenylanthracene** are not readily available in the public domain. The provided information is based on standard safety data sheets. For specific experimental use, it is imperative to conduct a thorough risk assessment and consult institutional safety guidelines.

A general experimental workflow for handling **9-Phenylanthracene** in a research setting is outlined below.

Experimental Workflow for Handling 9-Phenylanthracene



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Caption: A logical workflow for the safe handling of **9-Phenylanthracene** in a laboratory setting.

Section 5: Safety and Handling Precautions

5.1 Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.[4]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat.[4]
- Respiratory Protection: Use a NIOSH/MSHA approved respirator if dust is generated.[2]

5.2 Handling:

- Avoid contact with skin, eyes, and clothing.[4]
- Avoid dust formation.
- Use only in a well-ventilated area, preferably in a chemical fume hood.[7]
- Keep away from heat, sparks, and open flames.
- Handle under an inert atmosphere if the compound is sensitive to air or moisture.

5.3 Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[7]
- Protect from light.[5][8][9]
- Store away from incompatible materials such as strong oxidizing agents.[4]

Section 6: Emergency Procedures

6.1 First-Aid Measures:

- Eye Contact: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[4]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention.[4]
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[4]

- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

6.2 Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or foam. [4]
- Specific Hazards: Emits toxic fumes under fire conditions.
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.[4]

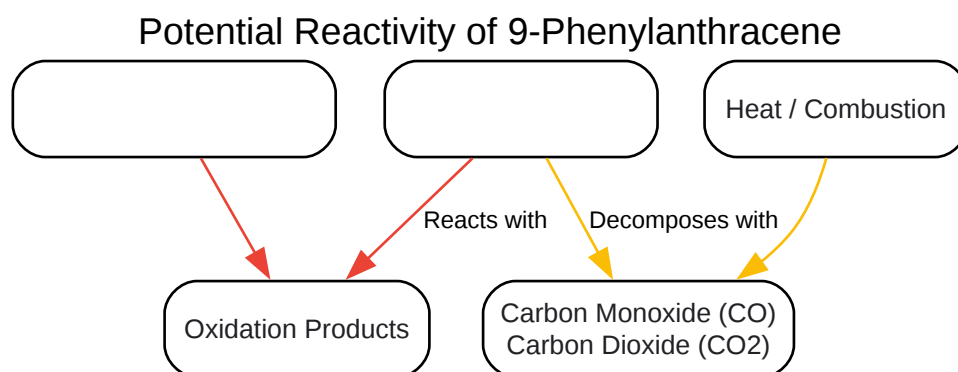
6.3 Accidental Release Measures:

- Personal Precautions: Use personal protective equipment. Ensure adequate ventilation. Avoid dust formation.
- Environmental Precautions: Do not let product enter drains.
- Methods for Cleaning Up: Sweep up and shovel into a suitable container for disposal. Avoid generating dust.

Section 7: Reactivity and Stability

- Reactivity: No information available.
- Chemical Stability: Stable under recommended storage conditions.[4]
- Possibility of Hazardous Reactions: No information available.
- Conditions to Avoid: Heat, flames, sparks, and exposure to light.[8][9]
- Incompatible Materials: Strong oxidizing agents.[4]
- Hazardous Decomposition Products: Carbon monoxide and carbon dioxide.[4]

A diagram illustrating the potential reactivity and decomposition pathways is presented below.



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Caption: A diagram showing the potential reactivity of **9-Phenylanthracene** with incompatible materials and under thermal stress.

Section 8: Disposal Considerations

Dispose of this material and its container as hazardous waste in accordance with local, state, and federal regulations.^[5] Do not allow it to enter the environment.^[5]

This technical guide is intended to provide comprehensive safety and handling information for **9-Phenylanthracene**. It is crucial for all personnel handling this chemical to be thoroughly familiar with this information and to adhere strictly to the recommended safety procedures.

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